

Viniferol D: Application Notes and Research Protocols

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Compound of Interest

Compound Name: *Viniferol D*

Cat. No.: *B15592555*

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Commercial Availability of Viniferol D for Research

Viniferol D is a stilbenetrimer, a type of phenolic compound, isolated from the stem of *Vitis vinifera* (grapevine). For research purposes, it can be sourced from specialized chemical suppliers. Below is a summary of commercially available options. Researchers are advised to request a certificate of analysis to ensure the purity and identity of the compound.

Supplier	Catalog Number	Purity	Available Quantities	Notes
BOC Sciences	NP4780	0.975	1 mg	Provided as a powder. Indicated for research use only, with potential inhibitory activity against hepatitis C.[1]
CymitQuimica	-	Min. 95%	-	Described as a potent antioxidant. For laboratory use only.[2]

Note: Some suppliers may list "Viniferol" or "VINIFEROL®", which typically refers to Epsilon-Viniferin, a different compound. It is crucial to verify the specific product is **Viniferol D**. [3][4][5] [6]

Introduction to Viniferol D and Related Stilbenoids

Viniferol D is a resveratrol trimer found in plants like *Vitis vinifera*. While research on **Viniferol D** is limited, the broader class of stilbenoids, including the well-studied monomer resveratrol and its various oligomers (viniferins), are known for a wide range of biological activities. These compounds are of significant interest for their potential therapeutic applications.

Current State of Research on Viniferol D

As of late 2025, detailed studies on the specific biological activities, signaling pathways, and mechanisms of action for **Viniferol D** are not widely available in published scientific literature. The primary research identified focuses on its isolation and structural elucidation.

A key study, "(+)-**Viniferol D**, a New Stilbenetrimer from the Stem of *Vitis vinifera* “Kyohou”," describes the isolation of **Viniferol D** and its chemical structure. However, it does not provide in-depth biological activity data. While related stilbenoids have shown cytotoxicity against certain cancer cell lines, specific data for **Viniferol D** is lacking.

Due to the limited specific data on **Viniferol D**, the following sections on potential applications and experimental protocols are based on the activities of closely related stilbenoids, such as ϵ -viniferin and α -viniferin. Researchers should note that these are different molecules, and their biological effects may not be directly translatable to **Viniferol D**.

Potential Research Applications (Based on Related Stilbenoids)

Based on the known activities of other viniferins, research on **Viniferol D** could explore the following areas:

- **Anti-inflammatory Effects:** Other viniferins have been shown to inhibit pro-inflammatory cytokines like TNF- α and IL-6, and to suppress the NF- κ B signaling pathway.
- **Neuroprotection:** There is evidence that related compounds may offer neuroprotective effects in models of neurodegenerative diseases.
- **Anticancer Activity:** Various stilbenoids have demonstrated antiproliferative and pro-apoptotic effects in different cancer cell lines.
- **Antioxidant Properties:** As a polyphenolic compound, **Viniferol D** is expected to possess antioxidant and free-radical scavenging activities.

General Experimental Protocols for Stilbenoid Research

The following are generalized protocols that can be adapted for investigating the biological activities of **Viniferol D**.

Cell Culture and Treatment

- **Cell Lines:** Select appropriate cell lines based on the research question (e.g., RAW 264.7 macrophages for inflammation, SH-SY5Y neuroblastoma cells for neuroprotection, or various cancer cell lines).
- **Culture Conditions:** Maintain cells in the recommended medium supplemented with fetal bovine serum (FBS) and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.
- **Viniferol D Preparation:** Prepare a stock solution of **Viniferol D** in dimethyl sulfoxide (DMSO). Further dilute the stock solution in the cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in the culture does not exceed a non-toxic level (typically <0.1%).

In Vitro Anti-inflammatory Assay (LPS-induced Macrophages)

- **Cell Seeding:** Seed RAW 264.7 macrophages in 96-well plates at a density of 5×10^4 cells/well and allow them to adhere overnight.
- **Pre-treatment:** Pre-treat the cells with various concentrations of **Viniferol D** for 1-2 hours.
- **Stimulation:** Induce inflammation by adding lipopolysaccharide (LPS) at a final concentration of 1 µg/mL and incubate for 24 hours.
- **Nitric Oxide (NO) Measurement:** Measure the production of nitric oxide in the culture supernatant using the Griess reagent.
- **Cytokine Analysis:** Quantify the levels of pro-inflammatory cytokines (e.g., TNF-α, IL-6) in the supernatant using ELISA kits.
- **Cell Viability:** Assess cell viability using an MTT or similar assay to rule out cytotoxicity-mediated effects.

Western Blot Analysis for Signaling Pathways

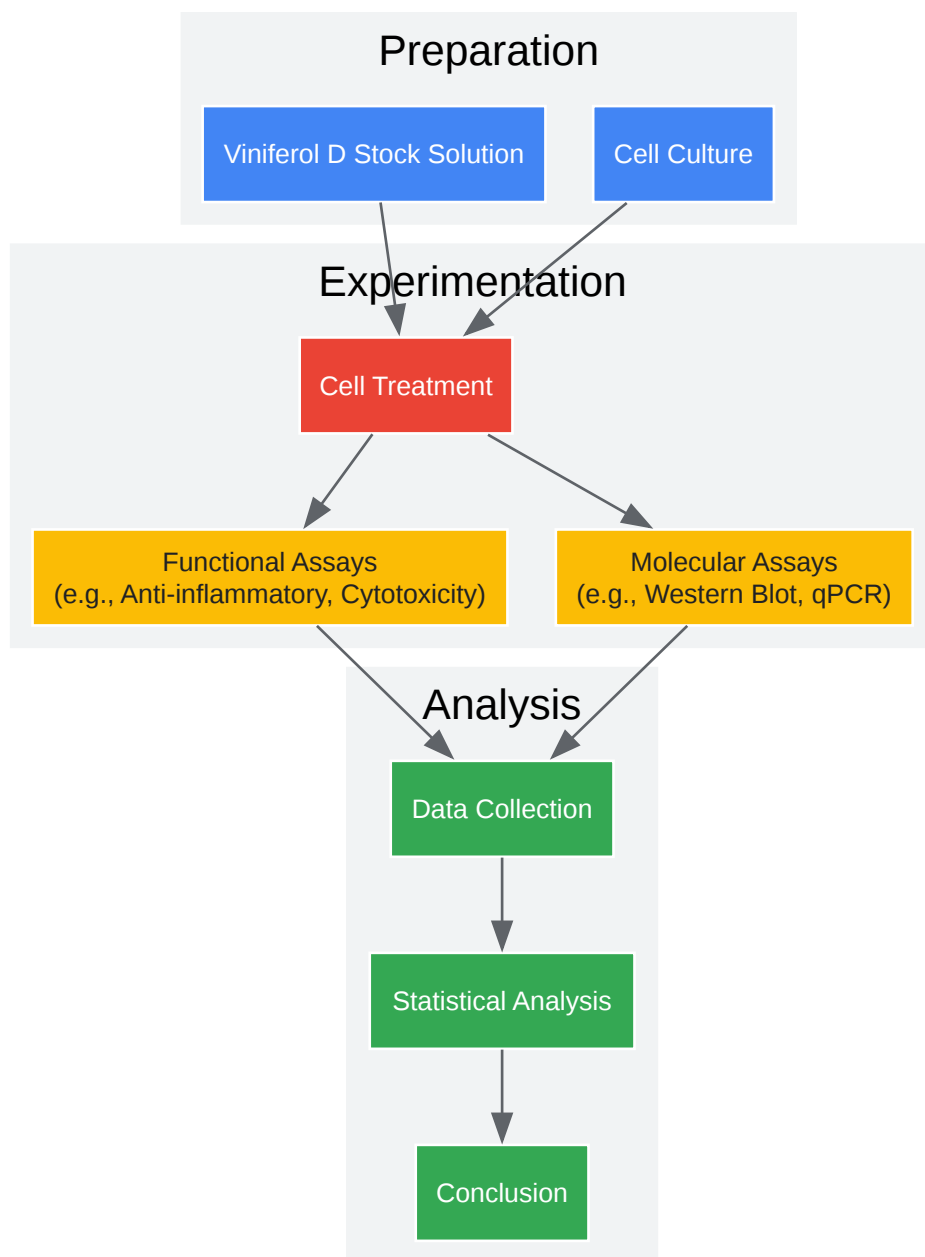
- **Protein Extraction:** After treatment with **Viniferol D** and/or a stimulant (e.g., LPS), wash the cells with ice-cold PBS and lyse them in RIPA buffer containing protease and phosphatase inhibitors.

- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA protein assay.
- **SDS-PAGE and Transfer:** Separate equal amounts of protein on an SDS-polyacrylamide gel and transfer them to a PVDF membrane.
- **Immunoblotting:** Block the membrane with 5% non-fat milk or BSA in TBST and then incubate with primary antibodies against proteins of interest (e.g., p-p65, p65, I κ B α , p-ERK, ERK) overnight at 4°C.
- **Detection:** Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody. Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Visualizations

General Workflow for Investigating Viniferol D Bioactivity

General Experimental Workflow for Viniferol D



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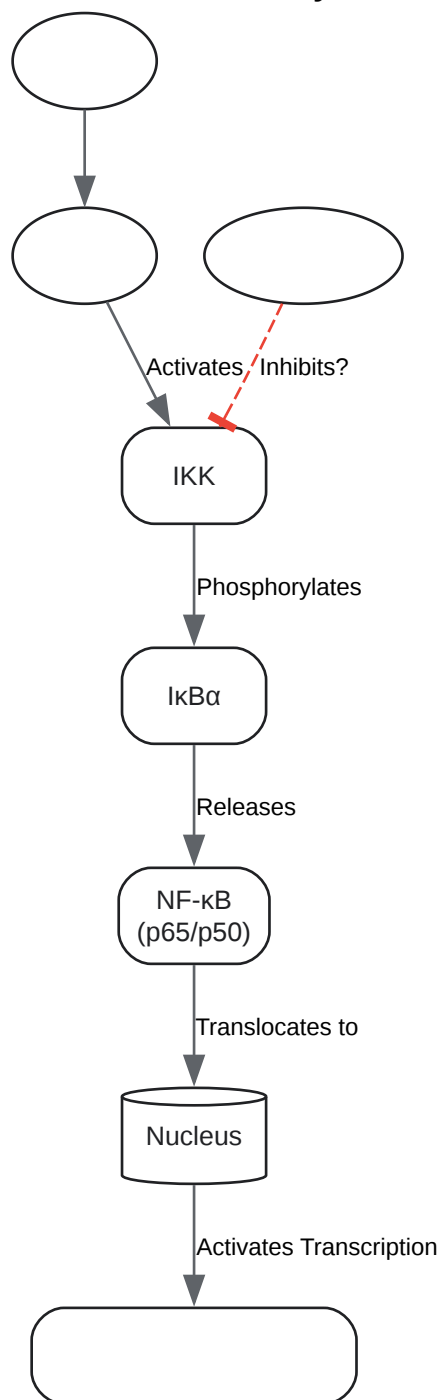
Caption: A generalized workflow for studying the biological effects of **Viniferol D**.

Hypothesized Anti-inflammatory Signaling Pathway

The following diagram illustrates a common anti-inflammatory signaling pathway that is often investigated for stilbenoids. Note: This is a hypothetical pathway for **Viniferol D** and requires

experimental validation.

Hypothesized Anti-inflammatory Action of Viniferol D



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Caption: A potential mechanism of **Viniferol D**'s anti-inflammatory action.

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